

Fantofarone solubility in DMSO and other solvents

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Fantofarone Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Fantofarone**, along with troubleshooting guidance and experimental protocols.

Frequently Asked Questions (FAQs) and Troubleshooting

Q1: What is the recommended solvent for dissolving **Fantofarone**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **Fantofarone**.[1][2][3] DMF can also be used.[1][2][3]

Q2: What is the maximum solubility of **Fantofarone** in DMSO?

A2: The reported solubility of **Fantofarone** in DMSO varies. Several sources indicate a solubility of 10 mg/mL.[1][2][3] One supplier suggests a much higher solubility of 100 mg/mL is achievable with the use of ultrasonic agitation.[4] It is also noted that the hygroscopic nature of DMSO can significantly impact solubility, so using a fresh, unopened bottle is recommended for achieving the highest concentration.[4]

Q3: My **Fantofarone** solution is showing precipitation. What should I do?



A3: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.[1] Ensure that you are using a high-purity, anhydrous grade of DMSO, as absorbed water can reduce the solubility of many organic compounds.

Q4: Can I prepare Fantofarone in aqueous solutions?

A4: **Fantofarone** has very low aqueous solubility, reported at 0.06%.[5] For experiments requiring aqueous buffers, it is standard practice to first prepare a concentrated stock solution in DMSO and then dilute this stock into the aqueous medium. Be aware that the final concentration of DMSO should be kept low (typically <0.5%) to avoid solvent effects in biological assays.

Q5: How should I store **Fantofarone** solutions?

A5: **Fantofarone** powder is typically stored at -20°C.[3] Stock solutions in DMSO can be stored at -80°C for up to two years or at -20°C for up to one year.[1] For in vivo experiments, it is recommended to prepare fresh working solutions daily.[1]

Solubility Data

The following table summarizes the reported solubility of **Fantofarone** in various solvents.

Solvent	Concentration	Notes
DMSO (Dimethyl sulfoxide)	10 mg/mL	-
DMSO (Dimethyl sulfoxide)	100 mg/mL	Requires ultrasonic agitation. [4]
DMF (Dimethylformamide)	10 mg/mL	-
Water	0.06%	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	For in vivo preparations.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	For in vivo preparations.[1]

Experimental Protocols



General Protocol for Determining Kinetic Solubility

This protocol outlines a general method for determining the kinetic solubility of **Fantofarone** in an aqueous buffer, a common requirement for in vitro biological assays.

- Preparation of Stock Solution: Prepare a 10 mM stock solution of Fantofarone in 100% DMSO.
- Serial Dilution: In a 96-well plate, perform a serial dilution of the Fantofarone stock solution with DMSO to create a range of concentrations.
- Addition to Aqueous Buffer: Transfer a small, precise volume (e.g., 2 μL) of each DMSO concentration to a 96-well plate containing the desired aqueous buffer (e.g., Phosphate Buffered Saline, pH 7.4).
- Incubation: Cover the plate and shake at room temperature for a predetermined time (e.g.,
 1.5-2 hours) to allow for equilibration.
- Analysis: Analyze the samples for precipitation. This can be done visually, though for quantitative results, instrumental methods are preferred:
 - Nephelometry: Measure the light scattering caused by insoluble particles.
 - UV/Vis Spectroscopy: After filtering the solutions to remove any precipitate, measure the absorbance of the filtrate at Fantofarone's λmax (233, 304 nm) and calculate the concentration based on a standard curve.[1][2]

Protocol for Preparation of an In Vivo Formulation

This protocol describes the preparation of a **Fantofarone** solution for intravenous administration in animal models, based on a published method.[1]

- Prepare a concentrated stock solution of Fantofarone in DMSO (e.g., 25 mg/mL).
- In a sterile container, add the required volume of the DMSO stock solution.
- Sequentially add the co-solvents. For example, for a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline:

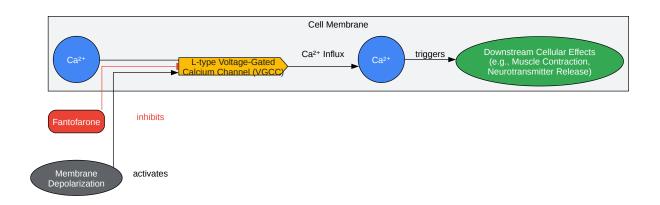


- Add the DMSO stock.
- Add PEG300 and mix thoroughly.
- Add Tween-80 and mix until the solution is clear.
- Finally, add saline to reach the final volume and mix.
- The final solution should be clear. If any precipitation is observed, gentle warming or sonication may be required.
- It is recommended to use this working solution on the day of preparation.[1]

Visualizations

Fantofarone Mechanism of Action

Fantofarone is a potent and selective L-type calcium channel blocker.[1][2][6] The diagram below illustrates its primary mechanism of action.



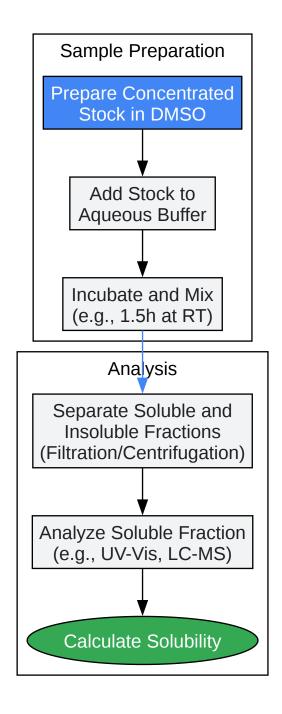
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Caption: Fantofarone's inhibitory effect on L-type calcium channels.

Experimental Workflow for Solubility Determination

The following diagram outlines a general workflow for determining the solubility of a compound like **Fantofarone**.



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Caption: General workflow for determining compound solubility.

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